

What is the chemical formula for manganese stearate?

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Compound of Interest

Compound Name: Manganese stearate

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An In-depth Technical Guide to Manganese Stearate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **manganese stearate**, a metallic soap with diverse applications in industrial and research settings. The document details its chemical properties, a precise experimental protocol for its use in nanoparticle synthesis, and a visualization of this workflow.

Chemical Formula: $(C_{17}H_{35}COO)_2Mn$ or $C_{36}H_{70}MnO_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Manganese stearate is a metal-organic compound formed from manganese and stearic acid.[\[1\]](#)[\[4\]](#) It is classified as a metallic soap, meaning it is a metal derivative of a fatty acid.[\[1\]](#)[\[4\]](#)

Quantitative Data Summary

A summary of the key quantitative properties of **manganese stearate** is presented below for easy reference and comparison.

| Property | Value | References |
|---------------------|------------------------|------------|
| Molar Mass | 621.89 g/mol | [1][3] |
| Appearance | Pale pink powder | [1][4] |
| Density | 1.02 g/cm ³ | [1] |
| Melting Point | 100-110 °C | [3][4] |
| Boiling Point | 359.4 °C | [1] |
| Solubility in water | Insoluble | [1][4] |

Experimental Protocol: Synthesis of Manganese Oxide Nanoparticles

Manganese stearate serves as a precursor for the synthesis of manganese oxide (Mn₃O₄) nanoparticles. The following protocol, adapted from a solvothermal approach, details the methodology for this synthesis.

Materials:

- Manganese (II) stearate
- Dodecylamine
- Toluene
- tert-Butylamine (aqueous solution)
- Methanol

Procedure:

- In a test tube, dissolve manganese (II) stearate and dodecylamine in toluene.
- Heat the mixture to a temperature range of 80-100°C until a clear solution is obtained.
- Allow the solution to cool to room temperature.

- Introduce an aqueous solution of tert-butylamine to the mixture.
- Transfer the resulting mixture to an autoclave.
- Heat the autoclave to 120°C for a duration of 4 hours without stirring.
- After the heating phase, allow the autoclave to cool down.
- Precipitate the crude Mn₃O₄ nanocrystals by adding methanol.
- Isolate the nanoparticles through centrifugation.
- Wash the collected nanoparticles with methanol to remove impurities.
- Dry the purified nanoparticles under a vacuum.

Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of manganese oxide nanoparticles using **manganese stearate** as a precursor.



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Caption: Workflow for synthesizing manganese oxide nanoparticles.

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Email: info@benchchem.com